

An In-depth Technical Guide on the Physicochemical Properties of Ursolic Acid Acetate

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Compound of Interest

Compound Name: *Ursolic acid acetate*

Cat. No.: *B15506878*

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Introduction

Ursolic acid acetate, also known as acetylursolic acid, is a pentacyclic triterpenoid derived from ursolic acid.[1] Ursolic acid itself is a naturally occurring compound found in a wide variety of plants, including apples, rosemary, and thyme.[2][3] The acetylation of the hydroxyl group at the C-3 position of ursolic acid yields **ursolic acid acetate**, a modification that can alter its physicochemical properties and biological activities.[4] This technical guide provides a comprehensive overview of the core physicochemical properties of **ursolic acid acetate**, detailed experimental protocols for its synthesis and analysis, and a summary of its biological activities.

Physicochemical Properties

The physicochemical properties of **ursolic acid acetate** are crucial for its handling, formulation, and mechanism of action in biological systems. These properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C32H50O4	[1]
Molecular Weight	498.74 g/mol	
CAS Number	7372-30-7	
Appearance	White to off-white powder/solid	
Melting Point	235-238 °C, 279-280 °C, 285 °C	
Boiling Point (Predicted)	567.6±50.0 °C	
Density (Predicted)	1.09±0.1 g/cm3	
pKa (Predicted)	4.67±0.70	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	
In DMSO: 12 mg/mL (24.06 mM)		
In Ethanol: 1 mg/ml		
Storage Temperature	2-8°C	
Specific Optical Rotation	[α] _D = +64.89° (c = 0.86, CHCl ₃)	

Experimental Protocols

Synthesis of Ursolic Acid Acetate

A common method for the synthesis of **ursolic acid acetate** is through the acetylation of ursolic acid.

Materials:

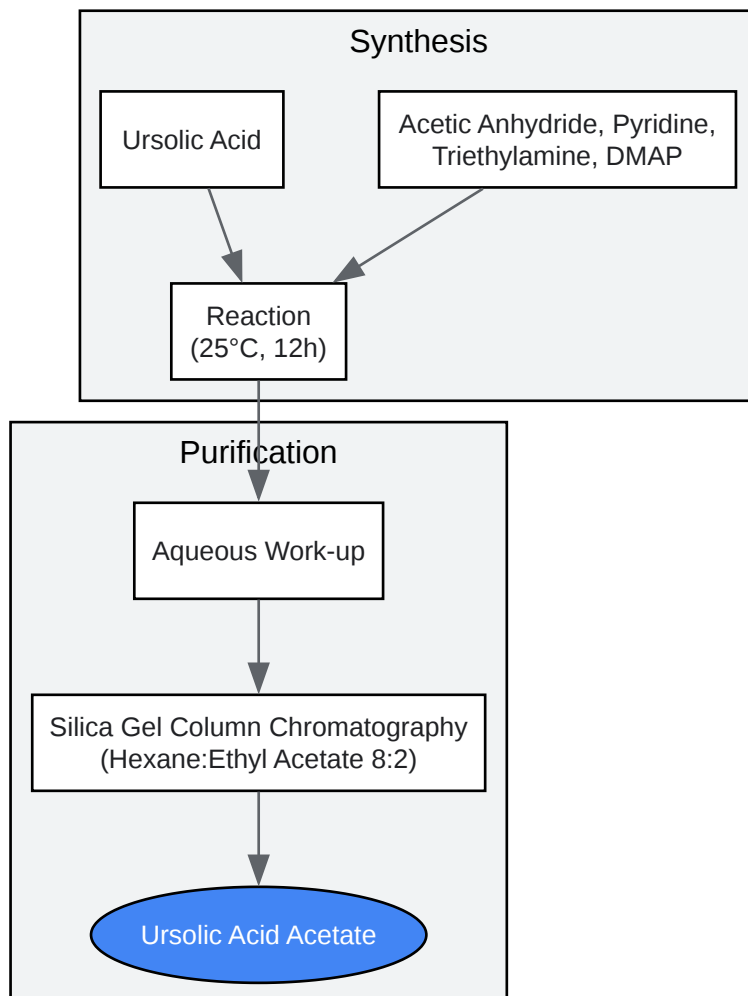
- Ursolic acid

- Acetic anhydride
- Pyridine
- Triethylamine
- 4-Dimethylaminopyridine (DMAP)
- Hexane
- Ethyl acetate
- Silica gel for column chromatography

Procedure:

- Dissolve ursolic acid (e.g., 5.00 g, 10.96 mmol) in pyridine (80 mL).
- Add acetic anhydride (2.60 mL, 26.00 mmol) and triethylamine (3.00 mL, 21.68 mmol) to the solution.
- Add a catalytic amount of DMAP.
- Allow the reaction to proceed for 12 hours at 25°C.
- Perform an aqueous work-up to quench the reaction and remove water-soluble components.
- Purify the crude product using silica gel column chromatography with a hexane/ethyl acetate (8:2) eluent.
- Collect the fractions containing the desired product and concentrate under reduced pressure to yield **ursolic acid acetate** as a colorless solid.

Synthesis and Purification of Ursolic Acid Acetate



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Caption: Workflow for the synthesis and purification of **ursolic acid acetate**.

Characterization Methods

TLC is used to monitor the progress of the reaction and the purity of the final product.

Procedure:

- Spot a small amount of the reaction mixture or purified product onto a silica gel TLC plate.
- Develop the plate in a chamber containing a hexane/ethyl acetate (7:3) solvent system.
- Visualize the spots under UV light or by staining (e.g., with anisaldehyde). The R_f value for **ursolic acid acetate** is reported to be 0.71 in this system.

HPLC is a quantitative method for determining the purity of **ursolic acid acetate** and for its quantification in various samples.

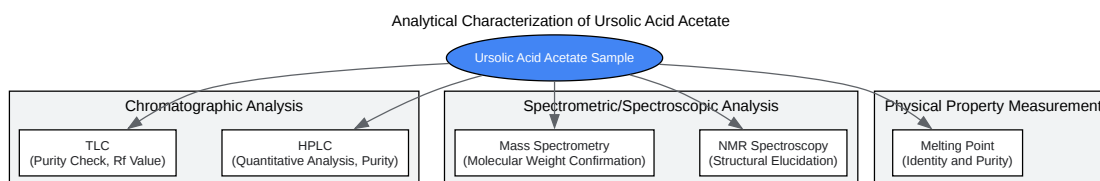
Procedure:

- Prepare a stock solution of the sample in a suitable solvent (e.g., methanol).
- Use a C18 reverse-phase column.
- The mobile phase can be a mixture of methanol and water acidified to pH 3.5 with trifluoroacetic acid (TFA) (e.g., 88:12 v/v).
- Set the flow rate to 1 mL/min.
- Detection is typically performed at 210 nm.

Mass spectrometry is used to confirm the molecular weight of the synthesized compound.

Procedure:

- Dissolve the sample in a suitable solvent (e.g., methanol).
- Analyze using Electrospray Ionization (ESI).
- Expected ions include $[M+H]^+$ at m/z 499.1 and $[M+Na]^+$ at m/z 521.3.

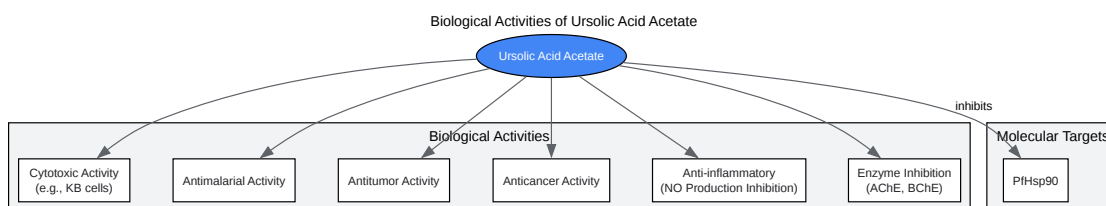


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Caption: Logical workflow for the analytical characterization of **ursolic acid acetate**.

Biological Activities and Signaling Pathways

Ursolic acid acetate has been reported to exhibit a range of biological activities, including cytotoxic, antimalarial, antitumor, and anticancer effects. It has also been shown to inhibit nitric oxide production and the enzymes acetylcholinesterase (AChE) and butyrylcholinesterase (BChE). One of its identified molecular targets is the Plasmodium falciparum heat shock protein 90 (PfHsp90), with a reported KD of 8.16 μM . Its cytotoxic activity has been demonstrated against KB cells with an IC₅₀ of 8.4 μM .



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